

3-(3-Formyl-1H-indol-1-yl)propanenitrile physical and chemical properties

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Compound of Interest

Compound Name: 3-(3-Formyl-1H-indol-1-yl)propanenitrile

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Technical Guide: 3-(3-Formyl-1H-indol-1-yl)propanenitrile

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-(3-Formyl-1H-indol-1-yl)propanenitrile is a versatile heterocyclic compound featuring a functionalized indole core. The indole motif is a privileged scaffold in medicinal chemistry, appearing in a wide array of biologically active compounds and approved pharmaceuticals. The presence of both a formyl group and a propanenitrile side chain on the indole ring makes this molecule a valuable intermediate for the synthesis of more complex indole derivatives. Its potential applications span various research areas, including the development of novel therapeutics, agrochemicals, and advanced organic electronic materials.^[1] This guide provides a comprehensive overview of its physical and chemical properties, a detailed experimental protocol for its synthesis and characterization, and an exploration of its potential applications.

Physicochemical Properties

A summary of the key physical and chemical properties of **3-(3-Formyl-1H-indol-1-yl)propanenitrile** is presented below. While some specific experimental values are not publicly available, predicted data and properties of analogous compounds provide valuable insights.

Table 1: Physical and Chemical Properties of **3-(3-Formyl-1H-indol-1-yl)propanenitrile**

Property	Value	Source
CAS Number	18109-11-0	[1] [2]
Molecular Formula	C ₁₂ H ₁₀ N ₂ O	[1] [3]
Molecular Weight	198.22 g/mol	[1] [3]
Appearance	Off-white solid	[1]
Purity	≥ 99% (ELSD)	[1]
Melting Point	Not reported	
Boiling Point	Not reported	
Solubility	Not reported; likely soluble in polar organic solvents such as DMF, DMSO, and chlorinated solvents.	
Storage Conditions	Store at 0-8°C	[1]

Spectral Data:

While a comprehensive set of spectral data is not readily available in the public domain, a ¹³C NMR spectrum is known to exist.[\[4\]](#) The expected spectral characteristics are outlined below based on the analysis of related indole derivatives.[\[5\]](#)

Table 2: Expected Spectral Characteristics

Technique	Expected Features
¹ H NMR	Signals corresponding to the indole ring protons, the formyl proton (aldehyde), and the methylene protons of the propanenitrile side chain.
¹³ C NMR	Resonances for the indole ring carbons, the formyl carbon, the nitrile carbon, and the carbons of the propanenitrile side chain.[4]
IR Spectroscopy	Characteristic absorption bands for the C=O stretch of the aldehyde, the C≡N stretch of the nitrile, and C-H and N-H stretching and bending vibrations of the indole ring.
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight of the compound (198.22 g/mol).[3]

Experimental Protocols

The following section details the synthetic methodology and characterization of **3-(3-Formyl-1H-indol-1-yl)propanenitrile**.

Synthesis of 3-(3-Formyl-1H-indol-1-yl)propanenitrile

The synthesis of this compound can be achieved through a two-step process: the formylation of indole followed by N-alkylation with acrylonitrile.

Step 1: Vilsmeier-Haack Formylation of Indole to produce Indole-3-carboxaldehyde

This well-established reaction introduces a formyl group at the C3 position of the indole ring.

- Materials: Indole, phosphorus oxychloride (POCl₃), N,N-dimethylformamide (DMF), sodium hydroxide (NaOH), ice.
- Procedure:

- In a three-necked flask equipped with a mechanical stirrer and a dropping funnel, cool DMF in an ice-salt bath.
- Slowly add phosphorus oxychloride to the cooled DMF with continuous stirring.
- Dissolve indole in a minimal amount of DMF and add this solution dropwise to the Vilsmeier reagent (POCl_3 in DMF) at a temperature maintained below 10°C.
- After the addition is complete, allow the reaction mixture to stir at room temperature and then heat gently (around 35-40°C) until the reaction is complete (monitored by TLC).
- Carefully quench the reaction by pouring the mixture onto crushed ice.
- Neutralize the acidic solution by the slow addition of an aqueous solution of sodium hydroxide until the product precipitates.
- Collect the precipitated indole-3-carboxaldehyde by filtration, wash thoroughly with water, and dry.

Step 2: N-Alkylation of Indole-3-carboxaldehyde with Acrylonitrile

This step introduces the propanenitrile side chain at the N1 position of the indole ring.

- Materials: Indole-3-carboxaldehyde, acrylonitrile, a suitable base (e.g., sodium hydride, potassium carbonate), and a polar aprotic solvent (e.g., DMF, acetonitrile).
- Procedure:
 - Dissolve indole-3-carboxaldehyde in the chosen solvent in a reaction flask under an inert atmosphere (e.g., nitrogen or argon).
 - Add the base portion-wise to the solution at room temperature.
 - Slowly add acrylonitrile to the reaction mixture.
 - Stir the reaction at room temperature or with gentle heating until completion (monitored by TLC).

- Quench the reaction with water and extract the product with a suitable organic solvent (e.g., ethyl acetate).
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain **3-(3-Formyl-1H-indol-1-yl)propanenitrile**.

Characterization Methods

- Thin Layer Chromatography (TLC): Monitor the progress of the reactions using silica gel plates and an appropriate solvent system (e.g., ethyl acetate/hexane). Visualize the spots under UV light.
- Column Chromatography: Purify the final product using a silica gel column with a gradient of ethyl acetate in hexane.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Record ¹H and ¹³C NMR spectra in a suitable deuterated solvent (e.g., CDCl₃, DMSO-d₆) to confirm the structure of the product.
- Mass Spectrometry (MS): Obtain a mass spectrum to confirm the molecular weight of the synthesized compound.
- Infrared (IR) Spectroscopy: Record an IR spectrum to identify the characteristic functional groups (aldehyde C=O, nitrile C≡N).

Potential Applications and Research Directions

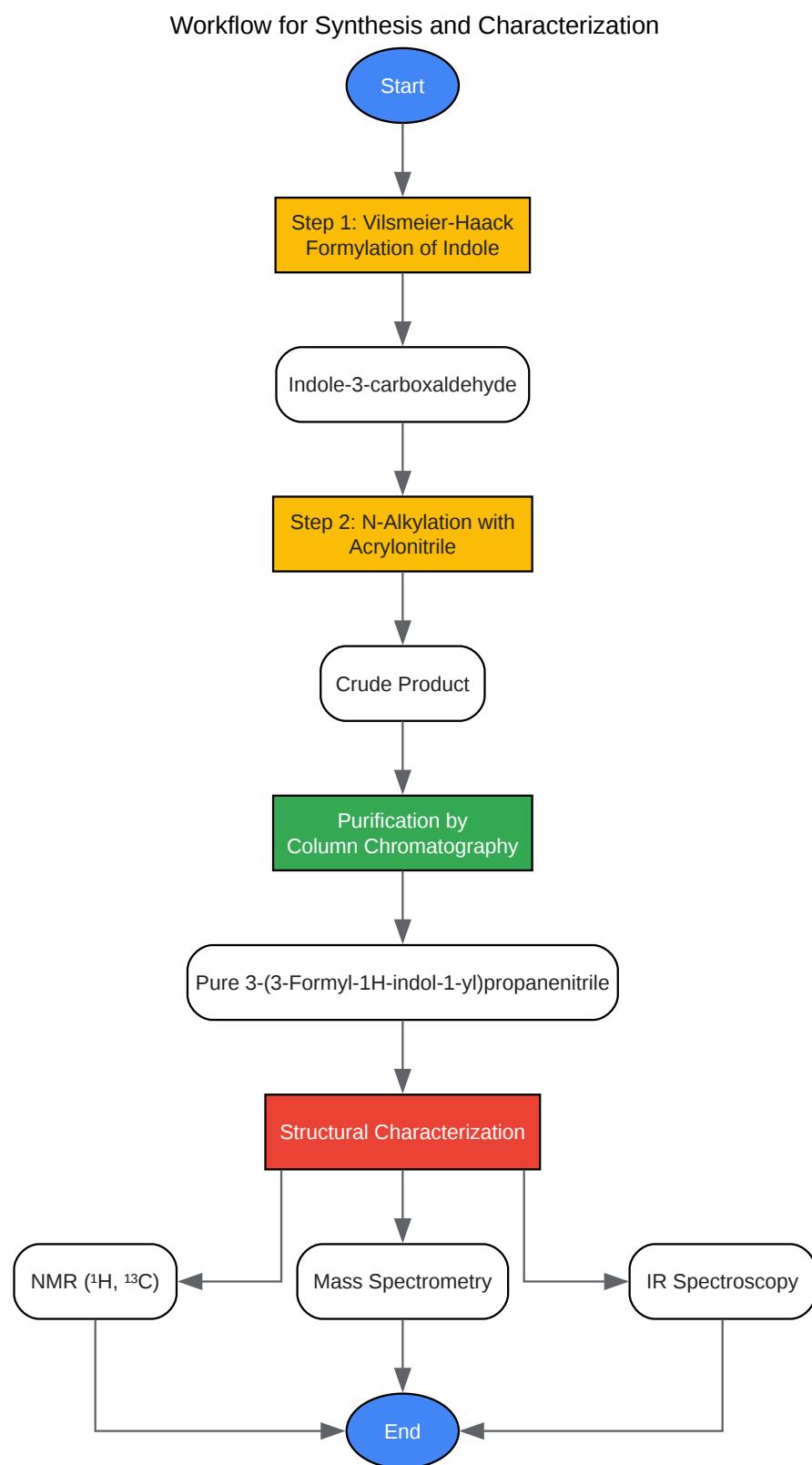
3-(3-Formyl-1H-indol-1-yl)propanenitrile serves as a key building block in several areas of chemical and pharmaceutical research.

- Drug Discovery: The indole nucleus is a cornerstone in the development of anticancer agents.^[1] This compound can be used as a starting material for the synthesis of novel indole derivatives with potential cytotoxic activity against various cancer cell lines. Further modifications of the formyl and nitrile functionalities could lead to the discovery of potent and selective therapeutic agents.

- Agrochemicals: Indole derivatives have also found applications in agriculture as herbicides, fungicides, and plant growth regulators. The unique substitution pattern of this compound makes it an attractive scaffold for the development of new agrochemicals.
- Organic Electronics: The electron-rich indole core is a promising component for the design of organic semiconductors and other materials for electronic applications.[1] This compound could be utilized in the synthesis of novel organic electronic materials with tailored properties.

Visualized Workflow

The following diagram illustrates a general workflow for the synthesis and characterization of **3-(3-Formyl-1H-indol-1-yl)propanenitrile**.



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Caption: Synthesis and characterization workflow.

Conclusion

3-(3-Formyl-1H-indol-1-yl)propanenitrile is a compound of significant interest due to its versatile chemical nature and its potential as a precursor for a wide range of functional molecules. This guide has provided a summary of its known properties and a detailed, plausible protocol for its synthesis and characterization. Further research into the biological activities of this compound and its derivatives is warranted and could lead to exciting discoveries in medicine, agriculture, and materials science.

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